

# An In-depth Technical Guide to Ethyl 4-oxohexanoate (CAS: 3249-33-0)

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## Compound of Interest

Compound Name: *Ethyl 4-oxohexanoate*

Cat. No.: *B1313881*

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## Abstract

**Ethyl 4-oxohexanoate**, with CAS number 3249-33-0, is a keto-ester primarily utilized as a versatile building block in organic synthesis.<sup>[1][2]</sup> Its bifunctional nature, containing both a ketone and an ester group, allows for a variety of chemical transformations, making it a valuable intermediate in the synthesis of more complex molecules, including esters and lactones.<sup>[1][3]</sup> This document provides a comprehensive overview of its chemical and physical properties, a summary of a known synthetic protocol, its characteristic spectroscopic data, and a discussion of its chemical reactivity and applications. Notably, a thorough review of publicly available scientific literature and databases reveals no significant data on its biological activity or its involvement in specific signaling pathways relevant to drug development.

## Chemical and Physical Properties

**Ethyl 4-oxohexanoate** is an organic compound with the molecular formula C<sub>8</sub>H<sub>14</sub>O<sub>3</sub>.<sup>[3][4]</sup> It is also known by several synonyms, including 4-Oxohexanoic acid ethyl ester and 4-Ketocaproic acid ethyl ester.<sup>[1][2]</sup> The fundamental physicochemical properties of this compound are summarized in the table below.

Property	Value	Reference
CAS Number	3249-33-0	[3]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	[3][4]
Molecular Weight	158.19 g/mol	[3][4]
IUPAC Name	ethyl 4-oxohexanoate	[4]
Density	0.981 g/cm <sup>3</sup>	
Boiling Point	221°C at 760 mmHg	
Flash Point	88.3°C	
Refractive Index	1.421	
SMILES	CCC(=O)CCC(=O)OCC	[3][4]
InChIKey	PQKGUECTOZFPSE- UHFFFAOYSA-N	[4]

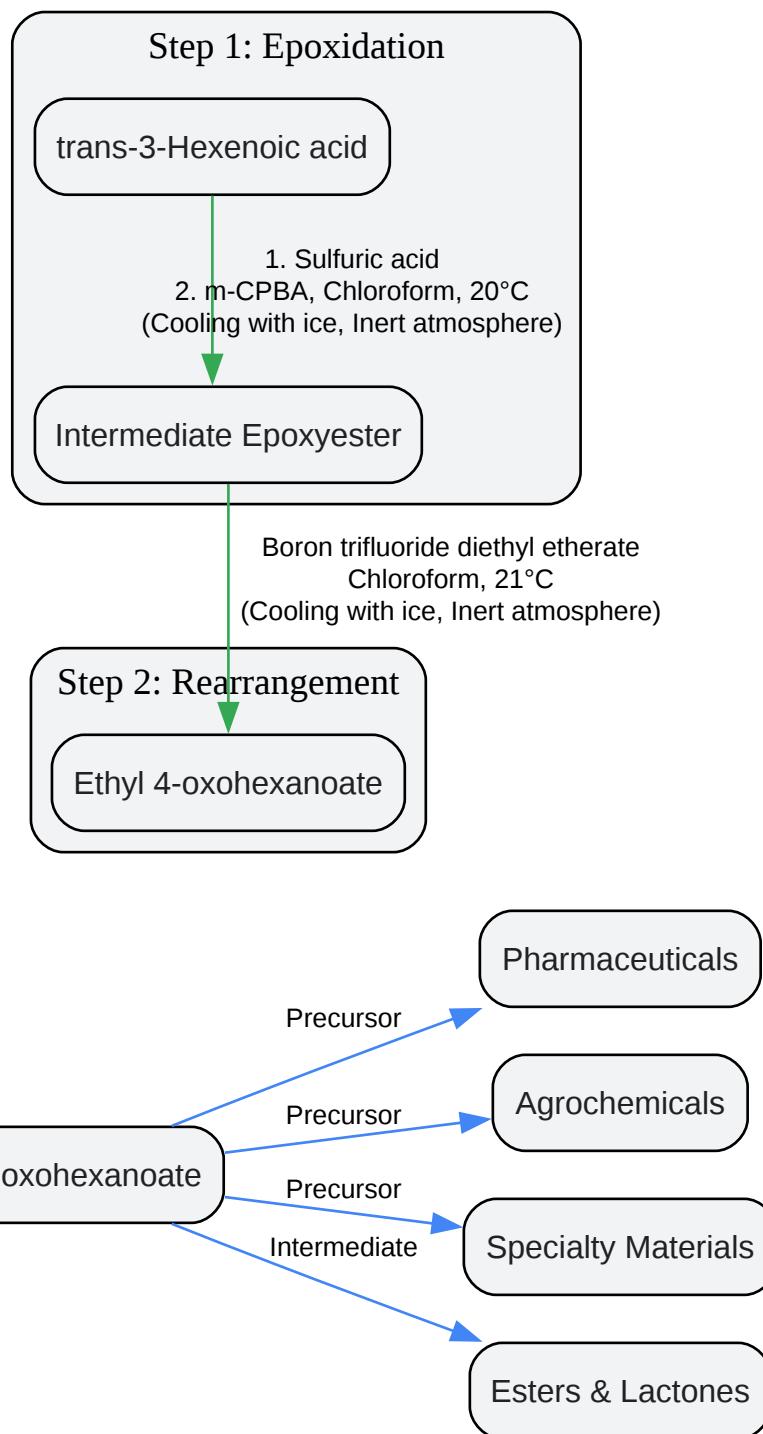
## Safety Information

**Ethyl 4-oxohexanoate** is classified as an irritant.[4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard and precautionary statements.

GHS Classification	Code	Description	Reference
Hazard Statements	H302	Harmful if swallowed.	<a href="#">[3]</a>
H315		Causes skin irritation.	<a href="#">[4]</a>
H319		Causes serious eye irritation.	<a href="#">[4]</a>
H332		Harmful if inhaled.	<a href="#">[3]</a>
H335		May cause respiratory irritation.	<a href="#">[3][4]</a>
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	<a href="#">[3]</a>
P271		Use only outdoors or in a well-ventilated area.	<a href="#">[3]</a>
P280		Wear protective gloves/eye protection/face protection.	<a href="#">[3]</a>

## Synthesis Protocol

A multi-step synthesis of **Ethyl 4-oxohexanoate** from trans-3-Hexenoic acid has been reported by Izquierdo, Rodriguez, and Gonzalez in *Organic Letters* (2011). While a detailed, step-by-step protocol is not publicly available, the key transformations and reagents are outlined below. The process involves epoxidation of the alkene followed by a boron trifluoride-catalyzed rearrangement.



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